

A Technical Guide to (1S)-(+)-Menthyl Chloroformate for Chiral Applications

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Compound of Interest

Compound Name: (1S)-(+)-Menthyl chloroformate

Cat. No.: B107479

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Introduction

(1S)-(+)-Menthyl chloroformate is a widely utilized chiral derivatizing agent in synthetic and analytical chemistry. Derived from the naturally abundant and optically pure (+)-menthol, this reagent plays a crucial role in the resolution of racemic mixtures of amines, alcohols, and other nucleophilic compounds. Its application is particularly significant in the pharmaceutical industry, where the stereochemistry of a drug molecule is critical to its therapeutic efficacy and safety. This technical guide provides an in-depth overview of the commercial availability of high-purity **(1S)-(+)-Menthyl chloroformate**, detailed experimental protocols for its use in diastereomeric derivatization, and methods for the subsequent separation and analysis of the resulting diastereomers.

Commercial Availability and Specifications

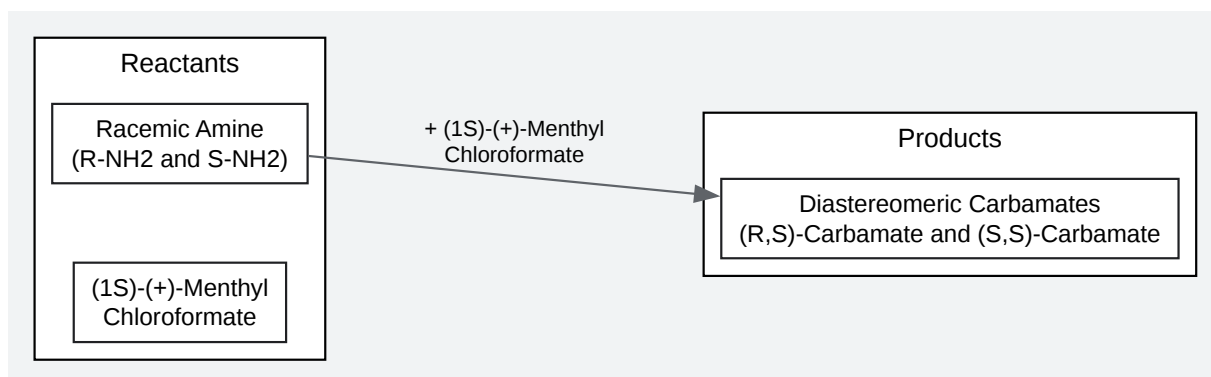
High-purity **(1S)-(+)-Menthyl chloroformate** is commercially available from several reputable chemical suppliers. The quality and specifications of the reagent are critical for achieving high diastereoselectivity and accurate analytical results. The table below summarizes the offerings from prominent suppliers.

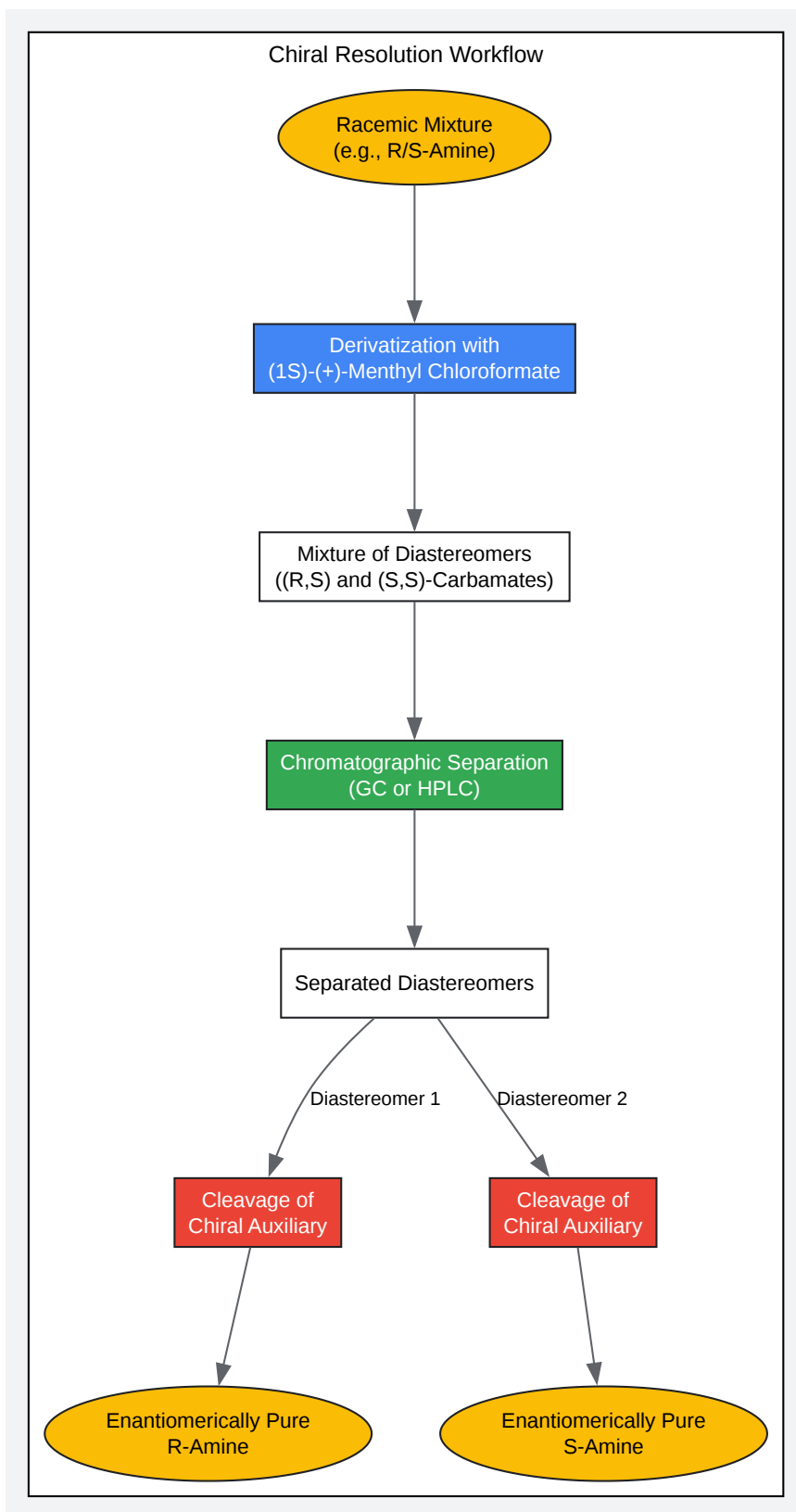
| Supplier | Product Number | Purity/Enantiomeric Excess (ee) | Available Quantities | CAS Number |
|--|----------------|---------------------------------|--------------------------|--------------|
| Sigma-Aldrich (Merck) | 378712 | ee: 97% (GLC) [1] | 5 mL, 25 mL | 7635-54-3[1] |
| Santa Cruz Biotechnology | sc-239105 | Not specified | Contact for availability | 7635-54-3[2] |
| ChemFaces | CFN98124 | >=98%[3] | 10mg | 7635-54-3[3] |
| Fisher Scientific (distributor for Sigma-Aldrich) | 378712 | ee: 97% (GLC) | 5 mL | 7635-54-3[4] |
| Alkali Scientific (distributor for MilliporeSigma) | 378712-5ML | ee: 97% (GLC) | 5 mL | 7635-54-3 |

Core Principles of Chiral Resolution

The fundamental principle behind the use of **(1S)-(+)-Menthyl chloroformate** as a chiral resolving agent lies in the conversion of a mixture of enantiomers into a mixture of diastereomers. Enantiomers possess identical physical properties, making their direct separation challenging. However, when reacted with an enantiomerically pure reagent like **(1S)-(+)-Menthyl chloroformate**, they form diastereomers which have distinct physical properties, including different boiling points, melting points, and chromatographic retention times. This allows for their separation using standard laboratory techniques such as chromatography or crystallization.

The reaction of **(1S)-(+)-Menthyl chloroformate** with a racemic amine or alcohol proceeds via nucleophilic acyl substitution to form diastereomeric carbamates or carbonates, respectively.





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References

- 1. Determination of Enantiomeric Composition of Substituted Tetrahydroisoquinolines Based on Derivatization with Menthyl Chloroformate [scirp.org]
- 2. Amine synthesis by carbamate cleavage [organic-chemistry.org]
- 3. researchgate.net [researchgate.net]
- 4. A Nucleophilic Deprotection of Carbamate Mediated by 2-Mercaptoethanol [organic-chemistry.org]
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